

Technical Guide: Spectral Characterization of Isopropyl Cyclopropanecarboxylate

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Compound of Interest

Compound Name: *Isopropyl cyclopropanecarboxylate*

CAS No.: 6887-83-8

Cat. No.: B1583047

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Executive Summary

Isopropyl cyclopropanecarboxylate (IPCPC) is a critical intermediate in the synthesis of pyrethroid insecticides and various pharmaceutical scaffolds. Its structural integrity relies on the unique electronic environment of the cyclopropane ring coupled with the steric bulk of the isopropyl ester.

This guide provides a definitive reference for the NMR spectral analysis of IPCPC. Unlike standard aliphatic esters, the cyclopropane ring introduces significant magnetic anisotropy, resulting in high-field shifts for ring protons. This document details the specific chemical shifts, coupling constants, and structural assignments required for rigorous quality control and identification.

Structural Analysis & Assignment Logic

To accurately interpret the spectra, we must first map the magnetic environments of the molecule. The cyclopropane ring acts as a magnetic shield for its own protons due to the ring current (anisotropy), while the ester functionality deshields adjacent nuclei.

Molecular Numbering Scheme

For the purpose of this guide, the following atom assignment is used:

- C1: Cyclopropane Methine (attached to Carbonyl)

- C2/C3: Cyclopropane Methylenes (Ring

)

- C4: Carbonyl Carbon (

)

- C5: Isopropyl Methine (

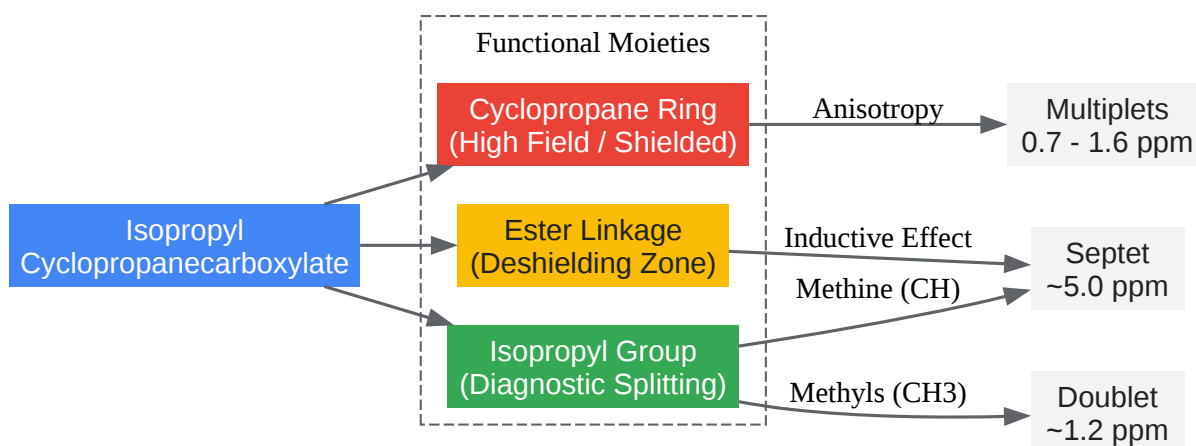
)

- C6/C7: Isopropyl Methyls (

)

Visualization of Structural Logic

The following diagram illustrates the correlation between structural features and their expected spectral signatures.



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Caption: Figure 1. Structural dissection of IPCPC linking functional moieties to their diagnostic NMR signals.

Experimental Protocol

Reproducibility in NMR relies heavily on sample preparation. The following protocol ensures optimal resolution and minimizes solvent artifacts.

Materials

- Solvent: Chloroform-d (CDCl_3), 99.8% D atom, containing 0.03% v/v TMS (Tetramethylsilane).
- Tube: 5mm precision NMR tube (Wilmad 507-PP or equivalent).
- Sample Mass: 10–20 mg (for ^1H), 30–50 mg (for ^{13}C).

Preparation Workflow

- Weighing: Weigh the sample directly into a clean vial.
- Dissolution: Add 0.6 mL of CDCl_3 . Vortex gently until the solution is homogenous.
- Filtration: If any particulate is visible, filter through a glass wool plug into the NMR tube.
- Equilibration: Allow the sample to reach the probe temperature (typically 298 K) for 5 minutes before acquisition.

^1H NMR Spectral Data (400 MHz, CDCl_3)

The proton spectrum of IPCPC is characterized by the distinct isopropyl pattern and the complex coupling of the cyclopropane ring.

Data Summary Table

Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Notes
Isopropyl Methine	5.00	Septet	1H	6.3	Deshielded by Oxygen
Ring Methine ()	1.50 – 1.60	Multiplet	1H	-	to Carbonyl
Isopropyl Methyls	1.23	Doublet	6H	6.3	Diagnostic doublet
Ring Methylene ()	0.94 – 1.02	Multiplet	2H	-	Complex roofing
Ring Methylene ()	0.80 – 0.88	Multiplet	2H	-	High field region

Detailed Analysis

- The Isopropyl Signature: The most reliable starting point for assignment is the septet at 5.00 ppm. This signal arises from the methine proton of the isopropyl group, split by the six adjacent methyl protons (6H) into a septet. Its chemical shift is significantly downfield due to the electronegativity of the ester oxygen.
- Cyclopropane Anisotropy: The ring protons appear upfield (0.8 – 1.6 ppm). The proton alpha to the carbonyl (1.55 ppm) is deshielded relative to the others, appearing around 1.55 ppm. The methylene protons (0.8 – 1.0 ppm) appear as two distinct multiplets due to the cis and trans relationships with the alpha proton.

, often displaying complex second-order coupling effects known as "roofing."

13C NMR Spectral Data (100 MHz, CDCl3)

The carbon spectrum provides confirmation of the ester carbonyl and the symmetry of the isopropyl group.

Data Summary Table

Assignment	Shift (, ppm)	Type	Notes
Carbonyl ()	174.5	Quaternary	Typical ester shift
Isopropyl Methine ()	67.3	CH	Deshielded by single-bond Oxygen
Isopropyl Methyls ()	21.9		Equivalent carbons
Ring Methine ()	12.9	CH	to Carbonyl
Ring Methylenes ()	8.4		High field due to ring strain

DEPT-135 Correlation

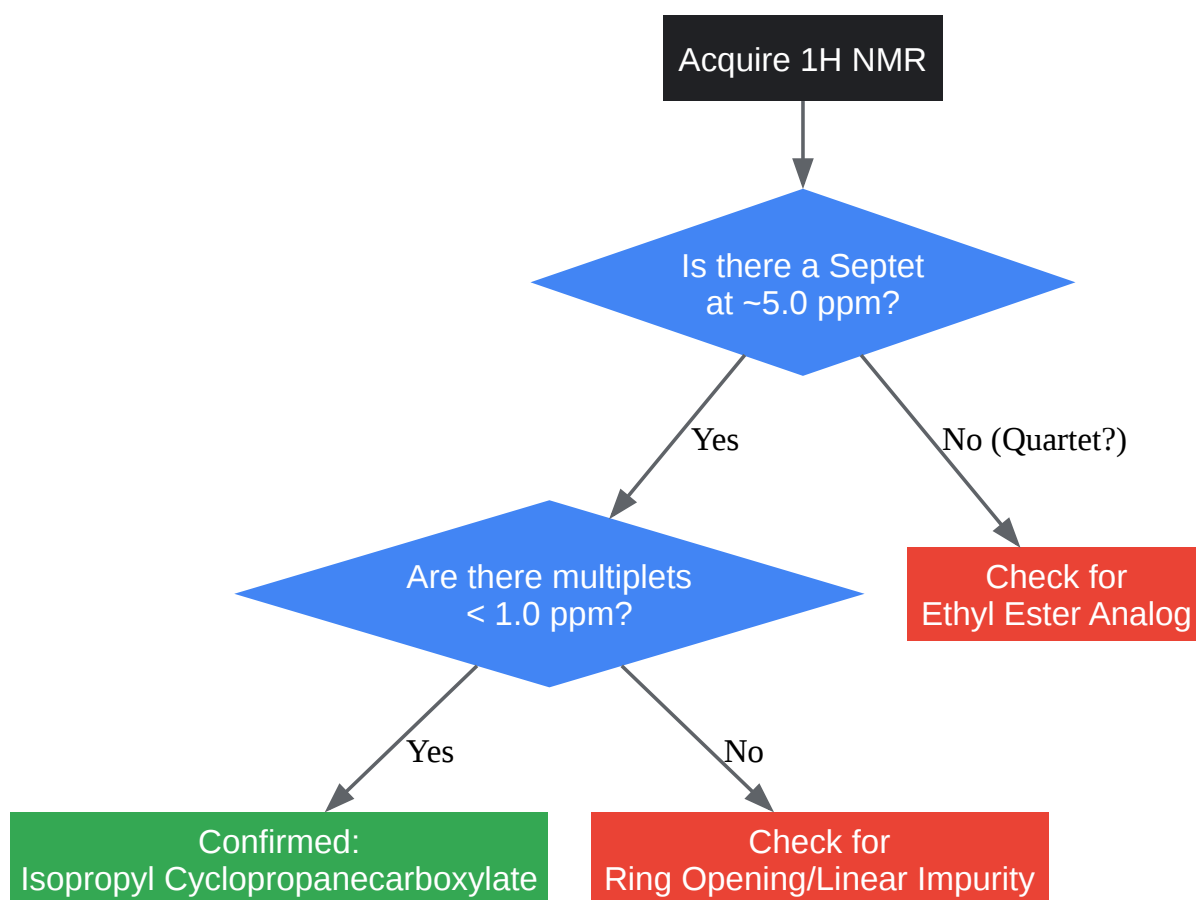
To distinguish between the ring methine and methylenes:

- 174.5: Invisible (Quaternary).
- 67.3: Positive phase (Up) - CH.
- 21.9: Positive phase (Up) - CH₃.
- 12.9: Positive phase (Up) - CH.

- 8.4: Negative phase (Down) - CH₂.

Advanced Characterization Workflow

For complex mixtures where IPCPC is an intermediate, use this logic flow to confirm identity against impurities.



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Caption: Figure 2. Rapid identification logic flow for IPCPC verification.

References

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